

Docosyl Isooctanoate: A Technical Guide to Safety, Toxicity, and Regulatory Information

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Compound of Interest

Compound Name: Docosyl isooctanoate

Cat. No.: B15177234

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Executive Summary

Docosyl isooctanoate, a long-chain branched alkyl ester, is utilized in the cosmetics industry primarily as a skin-conditioning agent. While specific toxicological data for **docosyl isooctanoate** is limited in publicly available literature, its safety profile can be effectively evaluated through a read-across approach from structurally similar alkyl esters. This methodology is consistent with the approach taken by the Cosmetic Ingredient Review (CIR) Expert Panel in their comprehensive safety assessments of alkyl esters used in cosmetics.^[1]^[2]^[3] This technical guide consolidates available data on related alkyl esters to provide a robust overview of the safety, toxicity, and regulatory landscape for **docosyl isooctanoate**, alongside detailed experimental protocols and visual representations of key assessment workflows.

Introduction

Docosyl isooctanoate is the ester of docosyl alcohol and isooctanoic acid. Its chemical structure, characterized by a long alkyl chain from the alcohol and a branched chain from the acid, imparts desirable emollient and skin-conditioning properties. Understanding the safety and toxicity of this ingredient is paramount for its application in cosmetic and pharmaceutical formulations. This guide provides an in-depth analysis based on the principle of read-across from well-studied analogous compounds.

Regulatory Status

Docosyl isooctanoate is classified as an ester and is subject to regulations governing cosmetic ingredients in various regions. In the European Union, information on chemical substances is managed by the European Chemicals Agency (ECHA). While a specific registration for **docosyl isooctanoate** is not readily available, related substances like decyl isooctanoate are listed.^[4] In the United States, the safety of cosmetic ingredients is reviewed by the Cosmetic Ingredient Review (CIR) Expert Panel. The CIR has assessed the safety of a broad group of 237 alkyl esters and concluded them to be safe for use in cosmetic formulations when formulated to be non-irritating.^{[1][3][5]} This conclusion is based on the collective data of the entire group, allowing for extrapolation to individual esters like **docosyl isooctanoate** due to their structural and functional similarities.^[1]

Toxicological Assessment (Based on Read-Across Data)

The toxicological profile of **docosyl isooctanoate** is inferred from data on other alkyl esters with similar chemical structures and properties. The CIR Expert Panel's review of alkyl esters provides a wealth of data that can be used for this purpose.^{[2][6]}

Acute Oral Toxicity

Acute oral toxicity studies on various alkyl esters consistently demonstrate a low order of toxicity.

Table 1: Acute Oral Toxicity Data for Representative Alkyl Esters

Test Substance	Species	Route	LD50	Reference
Decyl Oleate	Rat	Gavage	> 5.0 g/kg	^[7]
Isostearyl Neopentanoate	Rat	Oral	> 40 ml/kg	^[2]

A typical acute oral toxicity study, such as the one conducted for Decyl Oleate, follows OECD Guideline 401 or a similar protocol. Wistar-derived rats are commonly used.^[7] The animals are

fasted overnight prior to dosing. A single dose of the test substance is administered by gavage. For substances with low expected toxicity, a limit test at a high dose level (e.g., 5.0 g/kg) is often employed.^[7] The animals are then observed for signs of toxicity and mortality at specified intervals (e.g., 1, 3, 6, and 24 hours post-dosing) and daily thereafter for a total of 14 days.^[7] A full necropsy is performed on all animals at the end of the study.

Dermal and Ocular Irritation

Alkyl esters are generally found to be minimally to mildly irritating to the skin and eyes, particularly in formulations.

Table 2: Dermal and Ocular Irritation Data for Representative Alkyl Esters

Test Substance	Species	Test Type	Concentration	Results	Reference
Decyl Oleate	Rabbit	Primary Dermal Irritation	100%	Little to no irritation	^[7]
Decyl Oleate	Rabbit	Primary Dermal Irritation	10% in corn oil	PII = 0.08 (practically non-irritating)	^[2]
Isodecyl Oleate	Rabbit	Eye Irritation	100%	Little to no irritation	^[7]

The primary dermal irritation study, often referred to as the Draize test, is conducted on albino rabbits according to OECD Guideline 404. A small area of the animal's back is clipped free of fur. The test substance (typically 0.5 ml for liquids or 0.5 g for solids) is applied to the intact skin under a gauze patch. The patch is secured with tape for a specified period, usually 4 hours. After the exposure period, the patch is removed, and the skin is evaluated for erythema and edema at 24, 48, and 72 hours. The observations are scored, and a Primary Irritation Index (PII) is calculated.

Dermal Sensitization

Studies on various alkyl esters indicate a lack of sensitization potential.

Table 3: Dermal Sensitization Data for Representative Alkyl Esters

Test Substance	Species	Test Type	Concentration	Results	Reference
Decyl Oleate	Guinea Pig	Buehler Test	15%	Not a sensitizer	[7]
Isodecyl Oleate	Guinea Pig	Buehler Test	15%	Not a sensitizer	[7]
Formulations with 1-5% Decyl Oleate	Human	Repeated Insult Patch Test	1-5%	No signs of sensitization	[7]

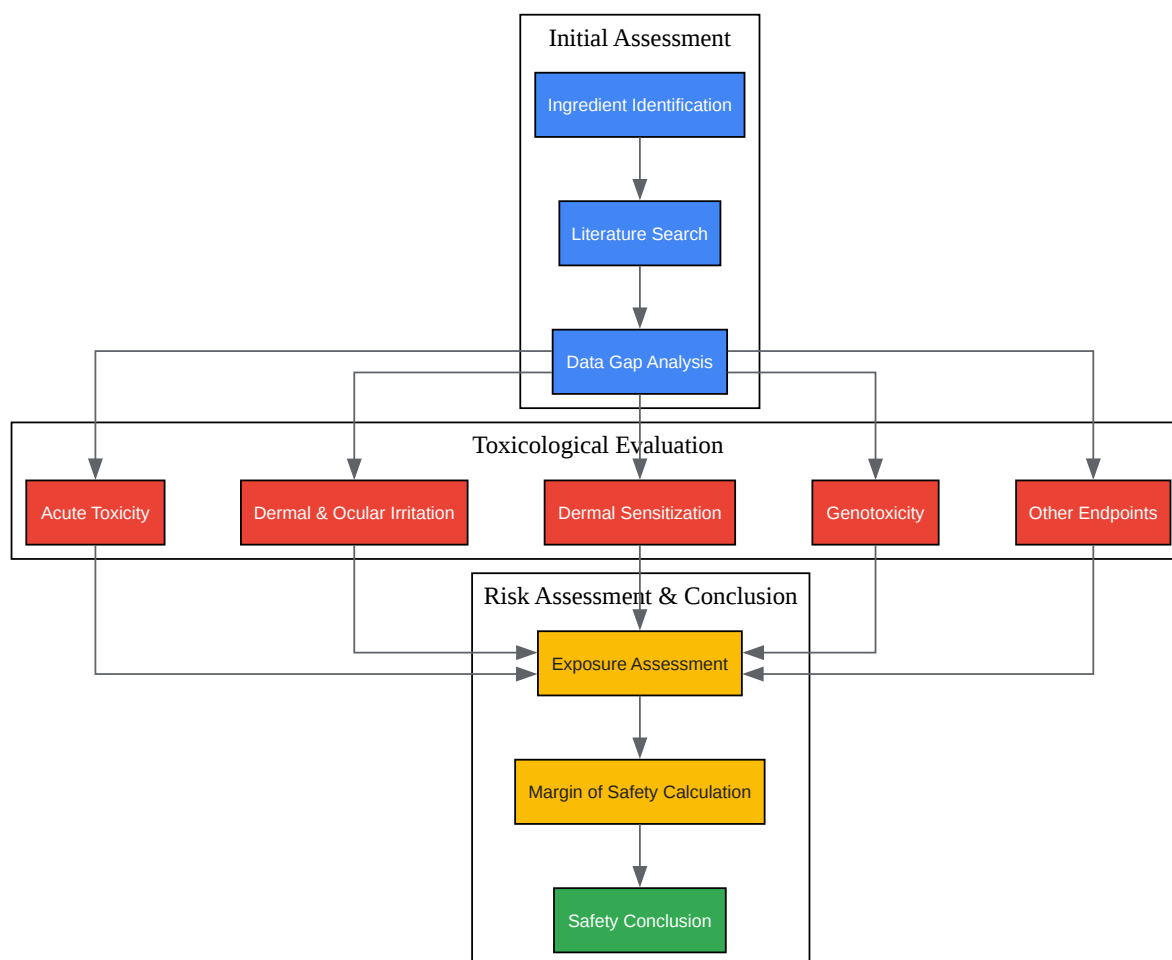
The Repeated Insult Patch Test (RIPT) is a common method to assess the sensitization potential of a substance in humans. A panel of human volunteers participates in the study. The test material is applied to the same site on the skin under an occlusive patch for 24-48 hours. This is repeated several times a week for a few weeks (induction phase). After a rest period of about two weeks, the test material is applied again to a new site on the skin (challenge phase). The site is then evaluated for any signs of an allergic reaction (erythema, edema, papules).

Genotoxicity and Carcinogenicity

The available data on a wide range of alkyl esters have not indicated any genotoxic or carcinogenic potential. The CIR Expert Panel concluded that these ingredients are safe in this regard.

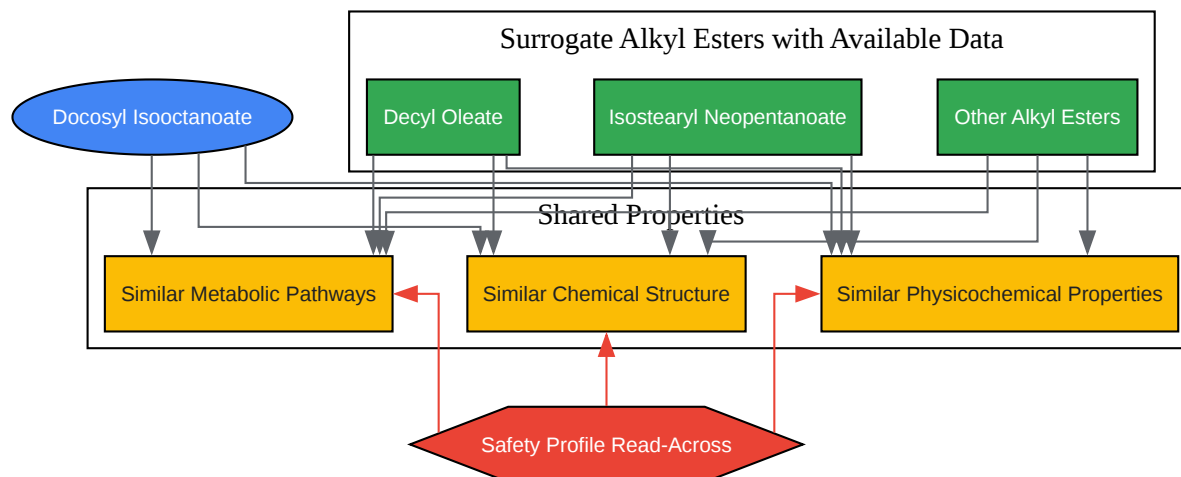
Visualizing the Safety Assessment Process

The following diagrams illustrate the logical flow of a cosmetic ingredient safety assessment and the concept of read-across for alkyl esters.



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Caption: Workflow for Cosmetic Ingredient Safety Assessment.



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Caption: Logical Relationship for Read-Across Safety Assessment of Alkyl Esters.

Conclusion

Based on the comprehensive safety assessment of a large group of alkyl esters by the Cosmetic Ingredient Review (CIR) Expert Panel, and the principle of read-across from structurally similar compounds, **docosyl isooctanoate** is considered safe for use in cosmetic products when formulated to be non-irritating. The available data on analogous alkyl esters indicate a low potential for acute toxicity, dermal and ocular irritation, and sensitization. No genotoxic or carcinogenic concerns have been identified for this class of compounds. This technical guide provides researchers, scientists, and drug development professionals with a thorough understanding of the safety profile of **docosyl isooctanoate**, grounded in established scientific principles of cosmetic ingredient safety assessment.

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